

The Biological Activity of PF4 (58-70): A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Platelet Factor 4 (58-70), human*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Platelet Factor 4 (PF4), also known as CXCL4, is a chemokine released from the alpha-granules of activated platelets. While the full-length protein has well-documented roles in coagulation, wound healing, and anti-angiogenesis, its peptide fragments are emerging as biologically active molecules with distinct functions. This technical guide focuses on the C-terminal tridecapeptide fragment, PF4 (58-70), summarizing its known biological activities, providing quantitative data from key experiments, and detailing relevant experimental protocols. This document is intended to serve as a comprehensive resource for researchers investigating the therapeutic potential of this intriguing peptide.

Core Biological Activities of PF4 (58-70)

The PF4 (58-70) fragment exhibits a range of biological activities, primarily centered on immunomodulation and cell adhesion. Unlike its parent molecule, its role in anti-angiogenesis appears to be limited.

Immunomodulatory Effects

Enhancement of Monocyte Tissue Factor Activity: The PF4 (58-70) peptide has been shown to enhance lipopolysaccharide (LPS)-induced tissue factor (TF) activity in monocytes in a dose-dependent manner.^{[1][2][3]} This suggests a potential role for the peptide in modulating the

inflammatory and procoagulant responses of monocytes. This effect is reportedly dependent on the presence of granulocytes.[1][2]

Stimulation of IL-8 Production: PF4 (58-70) potentiates the production of the pro-inflammatory chemokine Interleukin-8 (IL-8) in whole blood and isolated mononuclear cells when stimulated with LPS. This activity points to its involvement in amplifying inflammatory cascades.

Cell Adhesion and Migration

Interaction with Mac-1 (CD11b/CD18): A key function of PF4 (58-70) is its role as a binding ligand for the leukocyte integrin Mac-1 (also known as CR3 or $\alpha M\beta 2$).[4] The peptide corresponding to amino acids 57-70 of PF4 has been identified as a significant binding site for the αM -domain of Mac-1, supporting the strong adhesion and spreading of Mac-1-expressing cells, such as neutrophils and monocytes.[4] This interaction is crucial for leukocyte responses, including migration.[4]

Quantitative Data

The following tables summarize the available quantitative data on the biological activities of PF4 (58-70).

Biological Activity	Cell Type	Peptide Concentration	Observed Effect	Citation
Enhancement of LPS-induced Tissue Factor Activity	Monocytes in whole blood	Dose-dependent	Enhancement of activity	[1][2]

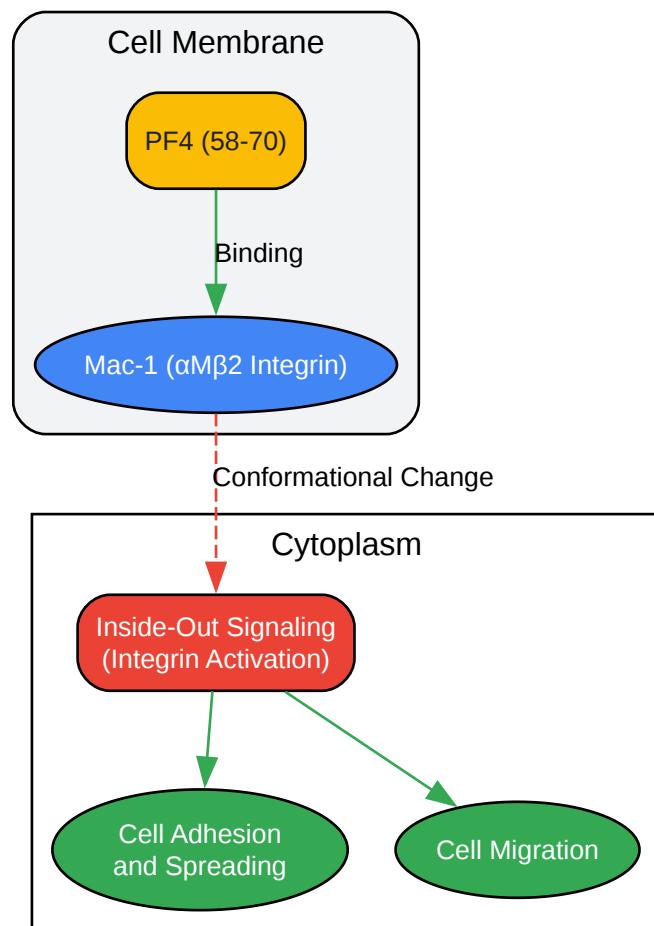
Biological Activity	Sample Type	Peptide Concentration	Observed Effect	Citation
Stimulation of IL-8 Production	Whole Blood	10 µg/mL	60% increase in IL-8 levels	
50 µg/mL	115% increase in IL-8 levels			
Mononuclear Cells	20 µg/mL	40% potentiation of IL-8 production		

Biological Activity	Cell Type	Peptide/Protein	Concentration for Saturation	Observed Effect	Citation
Cell Adhesion	Mac-1-expressing HEK293 cells	Full-length PF4	~5 µg/mL	Saturation of adhesion	[4]
Mac-1-expressing HEK293 cells	PF4 (57-70) peptide	Not specified	Supported strong cell adhesion		[4]

Signaling Pathways and Experimental Workflows

Signaling Pathway of PF4 (58-70) in Leukocyte Adhesion

The following diagram illustrates the proposed signaling pathway for PF4 (58-70)-mediated leukocyte adhesion.

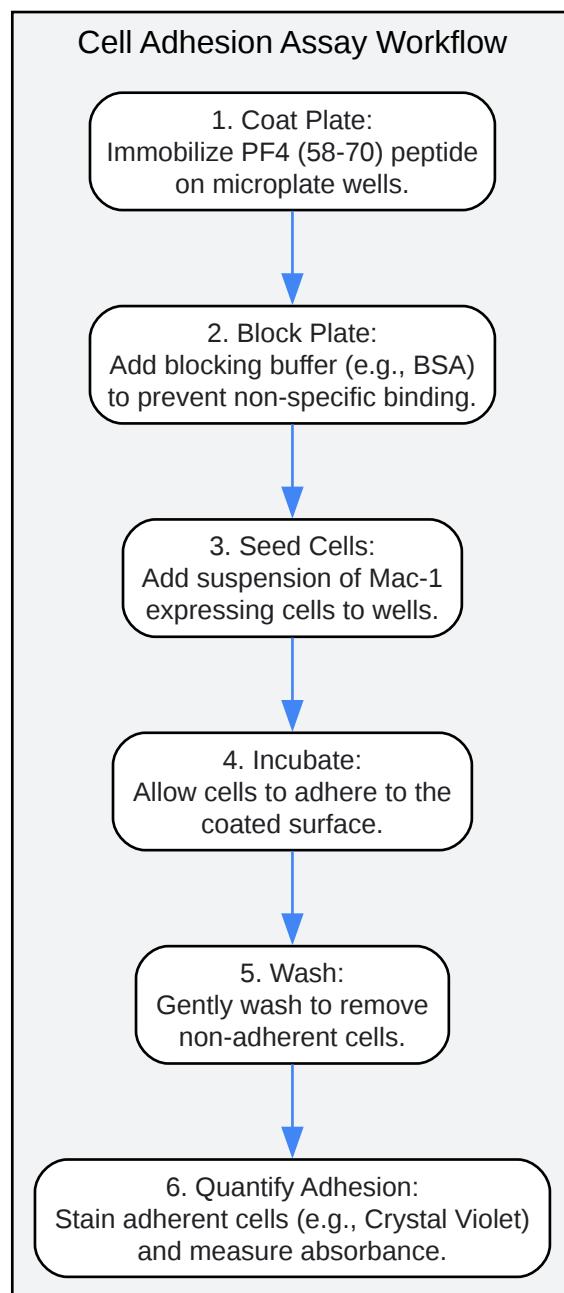


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PF4 (58-70) binds to the Mac-1 integrin, inducing a conformational change that leads to cell adhesion and migration.

Experimental Workflow: Cell Adhesion Assay

This diagram outlines the general workflow for a cell adhesion assay to study the effect of PF4 (58-70).



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- 4. Leukocyte integrin Mac-1 (CD11b/CD18, α M β 2, CR3) acts as a functional receptor for platelet factor 4 - PMC [pmc.ncbi.nlm.nih.gov]
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